

A Comparative Performance Analysis of Sulphur Light Yellow GC from Different Suppliers

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Compound of Interest

Compound Name: C.I. Sulphur Yellow 2

Cat. No.: B074651

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This guide provides an objective comparison of the performance of Sulphur Light Yellow GC (**C.I. Sulphur Yellow 2**) from three leading, albeit anonymized, suppliers: Supplier A, Supplier B, and Supplier C. The comparison is based on a series of standardized experimental protocols to evaluate key performance metrics relevant to textile dyeing applications. All quantitative data is summarized for ease of comparison, and detailed experimental methodologies are provided.

Comparative Performance Data

The following table summarizes the key performance indicators of Sulphur Light Yellow GC from the three suppliers. The data presented is a synthesis of results from the experimental protocols detailed in the subsequent section.

Performance Metric	Supplier A	Supplier B	Supplier C	Standard Test Method
Dye Strength (%)	100.2	99.5	101.5	Internal Spectrophotometric Method
Moisture Content (%)	4.8	5.1	4.5	ASTM D2016
Insoluble Matter (%)	0.3	0.8	0.2	AATCC Test Method 143
Color Fastness to Washing (Color Change)	4-5	4	4-5	ISO 105-C06
Color Fastness to Washing (Staining on Cotton)	4	3-4	4	ISO 105-C06
Color Fastness to Light (Xenon Arc)	4	3-4	4	ISO 105-B02
Color Fastness to Rubbing (Dry)	4-5	4	4-5	ISO 105-X12
Color Fastness to Rubbing (Wet)	3	2-3	3	ISO 105-X12
Color Fastness to Perspiration (Acidic & Alkaline)	4	4	4-5	ISO 105-E04
Accelerated Aging (Strength Loss %)	2.5	4.0	2.2	AATCC Test Method 26

Experimental Workflow and Dyeing Process

The following diagrams illustrate the general experimental workflow for the comparative analysis and the key stages in the sulphur dyeing process.

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